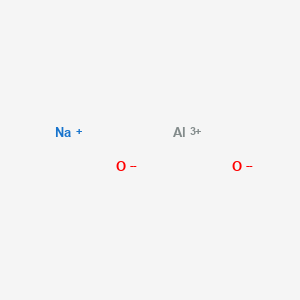

Aluminum sodium oxide (Al11NaO17)

• CAS No.: 12005-48-0
• Molecular Formula: Al11NaO17
• Molecular Weight: 591.776488
• IUPAC Name: aluminum;sodium;oxygen(2-)
• InChI: InChI=1S/Al.Na.2O/q+3;+1;2*-2
• InChI Key: ANBBXQWFNXMHLD-UHFFFAOYSA-N
• SMILES: [O-2].[O-2].[Na+].[Al+3]

Description

Aluminum sodium oxide (Al₁₁NaO₁₇) is a distinct phase within the sodium-aluminum oxide system, historically misidentified as β-alumina due to structural similarities . It is synthesized by reacting sodium oxide (Na₂O) with aluminum oxide (Al₂O₃) under controlled conditions, forming a crystalline structure characterized by alternating layers of Al-O octahedra and Na⁺ ions. This arrangement facilitates ionic conductivity, making it relevant in electrochemical applications . Unlike simpler sodium aluminates (e.g., NaAlO₂), Al₁₁NaO₁₇ exhibits a higher Al/Na ratio, resulting in unique thermal stability and porosity profiles. Its synthesis often involves solid-state reactions or templated mesoporous approaches to optimize pore structure and surface reactivity .

Comparison with Similar Compounds

Comparison with Similar Sodium-Aluminum Oxides

Sodium Aluminate (NaAlO₂)

• Formula & Structure : NaAlO₂ consists of a 1:1 molar ratio of Na to Al, forming a tetrahedral AlO₄⁻ framework with Na⁺ counterions. It exists in anhydrous (NaAlO₂) or hydrated (NaAl(OH)₄) forms .
• Properties: High alkalinity due to residual Na⁺ ions, making it effective in water treatment and catalysis. Lower thermal stability compared to Al₁₁NaO₁₇, decomposing above 400°C . Limited porosity (average pore diameter <5 nm) unless templated during synthesis .
• Applications : Wastewater pH adjustment, zeolite synthesis, and as a precursor for ceramics .

Na₅AlO₄ and Na₇Al₃O₈

• Formula & Structure : These compounds feature polymeric Al-O networks with higher Na content. Na₅AlO₄ contains discrete AlO₄⁵⁻ anions, while Na₇Al₃O₈ has interconnected Al-O chains .
• Properties :
  • Enhanced ionic conductivity due to mobile Na⁺ ions but lower mechanical strength than Al₁₁NaO₁₇.
  • Smaller specific surface area (<50 m²/g) compared to templated Al₁₁NaO₁₇ (up to 300 m²/g) .
• Applications : Solid electrolytes in sodium-ion batteries (experimental stages) .

Mesoporous Al₂O₃–NaAlO₂ Composites

• Synthesis : Templated synthesis using polyethyleneimine or colloid complexes creates mesopores (7–11 nm diameter) and high surface areas (200–400 m²/g) .
• Properties :
  • Acid-base sites can be tuned by Na content; Na⁺ incorporation increases Lewis acidity, enhancing catalytic activity in esterification reactions .
  • Adsorption capacity for polar molecules (e.g., H₂O, CO₂) exceeds unmodified Al₂O₃ but is lower than Al₁₁NaO₁₇ due to fewer micropores .

Key Comparative Data

Compound	Formula	Pore Size (nm)	Surface Area (m²/g)	Ionic Conductivity (S/cm)	Key Applications
Al₁₁NaO₁₇	Al₁₁NaO₁₇	7–11 (meso)	200–300	~10⁻³ (at 300°C)	Solid electrolytes, sensors
Sodium Aluminate	NaAlO₂	<5	50–100	Negligible	Catalysis, water treatment
Na₅AlO₄	Na₅AlO₄	Non-porous	<50	~10⁻⁴	Battery research
Al₂O₃–NaAlO₂ (Mesoporous)	Al₂O₃ + NaAlO₂	7–11	200–400	N/A	Catalysis, adsorption

Research Findings and Differentiation

• Acid-Base Properties : Al₁₁NaO₁₇ exhibits a balanced distribution of Lewis acid and base sites due to its layered structure, outperforming NaAlO₂ in adsorption of amphoteric molecules like CO₂ .
• Thermal Stability : Al₁₁NaO₁₇ retains structural integrity up to 1000°C, whereas NaAlO₂ decomposes above 400°C, releasing Na⁺ and altering porosity .
• Ionic Conductivity : The interstitial Na⁺ ions in Al₁₁NaO₁₇ enable moderate ionic conductivity (~10⁻³ S/cm at 300°C), comparable to β-alumina but with lower sintering temperatures required for synthesis .
